

# Proper Disposal of R-82150: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: R-82150

Cat. No.: B1678730

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **R-82150**, an antiviral drug used for research purposes. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the surrounding community, while maintaining compliance with regulatory standards.

**R-82150**, identified by CAS number 126320-77-2 and chemical formula C<sub>16</sub>H<sub>21</sub>N<sub>3</sub>S, is a member of the tetrahydroimidazo[4,5,1-jk]-[1][2]-benzodiazepin-2(1H)-thione family.<sup>[1]</sup> As a research chemical, its toxicological properties have not been thoroughly investigated, necessitating cautious handling and disposal as hazardous waste.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including safety goggles, gloves, and a lab coat. All handling of **R-82150** should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or aerosols. In case of accidental contact, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.

## Step-by-Step Disposal Procedures

The disposal of **R-82150** must be managed in accordance with federal, state, and local regulations for hazardous waste. The recommended method for the disposal of unused or

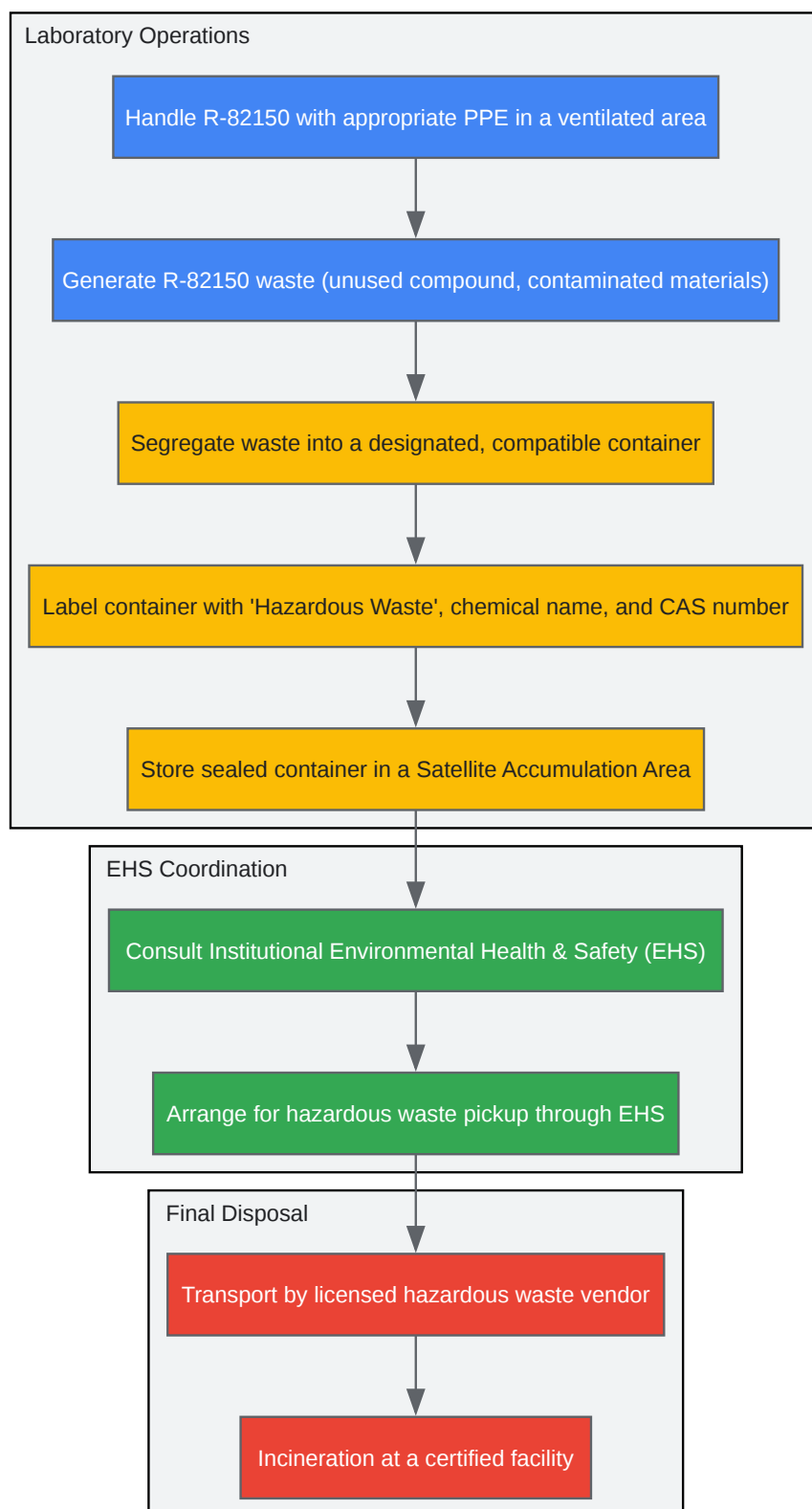
waste **R-82150** is incineration by a licensed environmental management vendor.

- **Consult Your Institutional EHS Office:** Before proceeding, contact your institution's Environmental Health and Safety (EHS) department. They will provide specific guidance and protocols that are in compliance with your local regulations and institutional policies.
- **Waste Segregation:** Do not mix **R-82150** waste with other waste streams. It should be collected in a designated, properly labeled hazardous waste container. The container must be made of a material compatible with the chemical and have a secure lid.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**R-82150**," its CAS number "126320-77-2," and the approximate quantity of waste.
- **Storage:** Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory. This area should be secure, well-ventilated, and away from incompatible materials.
- **Arrange for Pickup:** Once the container is full, or in accordance with your institution's guidelines for waste accumulation timelines, arrange for a hazardous waste pickup through your EHS office. They will coordinate with a certified hazardous waste disposal company for transportation and incineration.

Under no circumstances should **R-82150** be disposed of down the drain or in the regular trash.

## Experimental Workflow for Chemical Waste Disposal

The following diagram illustrates the general workflow for the safe disposal of a research chemical like **R-82150** in a laboratory setting.



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General workflow for the disposal of **R-82150**.

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## References

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